

In-Depth Technical Guide to 4-Fluoro-2-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 4-Fluoro-2-nitrobenzotrifluoride

Cat. No.: B069125

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Fluoro-2-nitrobenzotrifluoride** (CAS No. 182289-81-2), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes. This document outlines its chemical identifiers, physical and chemical properties, and its significant role as a versatile building block in organic synthesis, particularly in the development of bioactive molecules.

Core Identifiers and Chemical Properties

4-Fluoro-2-nitrobenzotrifluoride, systematically named 4-fluoro-2-nitro-1-(trifluoromethyl)benzene, is a substituted aromatic compound with the molecular formula $C_7H_3F_4NO_2$.^{[1][2]} Its structure, featuring a trifluoromethyl group, a nitro group, and a fluorine atom on the benzene ring, imparts unique reactivity and properties that are highly valued in medicinal chemistry and materials science.^[1] The presence of the electron-withdrawing trifluoromethyl and nitro groups activates the fluorine atom for nucleophilic aromatic substitution, a key reaction in the synthesis of complex molecules.

Table 1: Chemical Identifiers for **4-Fluoro-2-nitrobenzotrifluoride**

Identifier	Value
CAS Number	182289-81-2[1][2]
Systematic Name	4-Fluoro-2-nitro-1-(trifluoromethyl)benzene[2]
Molecular Formula	C ₇ H ₃ F ₄ NO ₂ [1][2]
Molecular Weight	209.10 g/mol [1]
InChI	InChI=1S/C7H3F4NO2/c8-5-2-1-4(7(9,10)11)3-6(5)12(13)14/h1-3H
InChIKey	WMQOSURXFLBTPC-UHFFFAOYSA-N
SMILES	<chem>C1=CC(=C(C=C1F)C(F)(F)F)N(=O)[O]</chem>

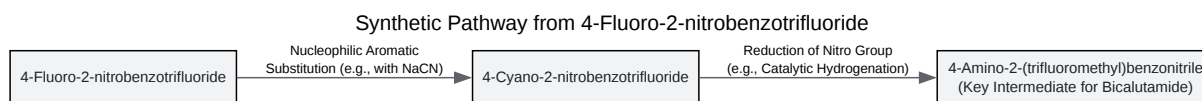
Table 2: Physical and Chemical Properties of **4-Fluoro-2-nitrobenzotrifluoride**

Property	Value
Appearance	Liquid[1]
Boiling Point	208.4 °C at 760 mmHg[1]
Density	1.504 g/cm ³ [1]
Flash Point	79.8 °C[1]
Refractive Index	1.456[1]
Purity	≥98.0%[1]

Application in Pharmaceutical Synthesis: A Precursor to Bicalutamide

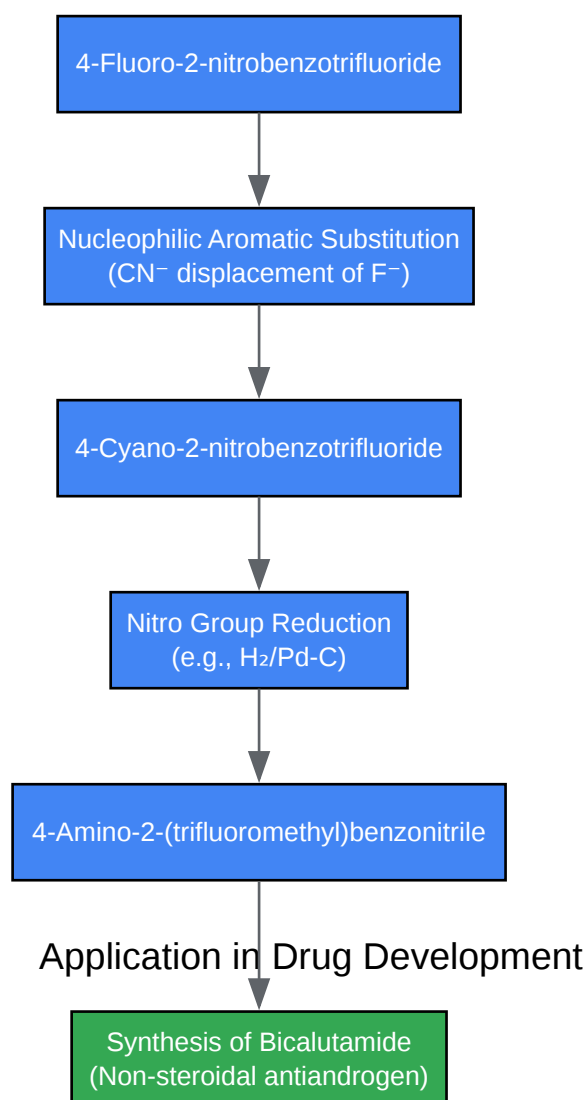
A significant application of **4-Fluoro-2-nitrobenzotrifluoride** lies in its role as a precursor for the synthesis of non-steroidal antiandrogen drugs, such as Bicalutamide, which is used in the treatment of prostate cancer. The synthetic pathway involves the conversion of **4-Fluoro-2-nitrobenzotrifluoride** to the key intermediate 4-amino-2-(trifluoromethyl)benzonitrile, also known as 4-cyano-3-(trifluoromethyl)aniline.[3]

The overall synthetic transformation from **4-Fluoro-2-nitrobenzotrifluoride** to this crucial intermediate involves two main steps: a nucleophilic aromatic substitution to introduce the cyano group, followed by the reduction of the nitro group to an amine.



Logical Workflow: From Intermediate to Bioactive Molecule Precursor

Synthesis of Key Intermediate



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References

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